

The Pivotal Role of Glyoxal in Atmospheric and Environmental Chemistry: A Technical Guide

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An in-depth exploration of the sources, transformations, and environmental implications of the smallest α -dicarbonyl compound, tailored for researchers, scientists, and drug development professionals.

Glyoxal (CHOCHO), the simplest α -dicarbonyl, is a ubiquitous and highly reactive trace gas in the Earth's atmosphere. Its significance lies in its profound influence on key atmospheric processes, including the formation of secondary organic aerosol (SOA), which has substantial impacts on air quality and climate. This technical guide provides a comprehensive overview of the current scientific understanding of **glyoxal**'s role in atmospheric and environmental chemistry, with a focus on its sources, sinks, chemical transformations, and the analytical methods used for its study.

Atmospheric Abundance and Sources of Glyoxal

Glyoxal is introduced into the atmosphere from a variety of natural and anthropogenic sources. The oxidation of volatile organic compounds (VOCs) is the primary pathway for its formation.[1] [2] Biogenic VOCs, particularly isoprene emitted by vegetation, are the dominant global source of **glyoxal**.[2][3] Anthropogenic activities also contribute significantly, with sources including the oxidation of aromatic compounds from vehicle emissions and industrial processes, as well as biomass and fossil fuel burning.[1] Recent studies have also identified the ocean as a potentially significant source of atmospheric **glyoxal**, linked to microbiological activity and the oxidation of phospholipids in the sea surface microlayer.



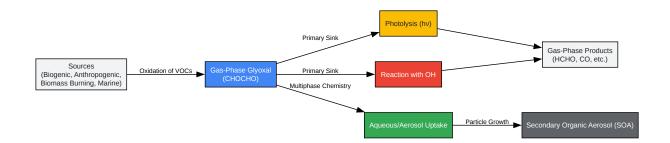
Atmospheric concentrations of **glyoxal** are highly variable, depending on the proximity to emission sources and meteorological conditions. In polluted urban areas, mixing ratios can reach up to 1.82 parts per billion by volume (ppbv). In contrast, concentrations in remote marine environments are much lower, typically ranging from a few to tens of parts per trillion by volume (pptv).

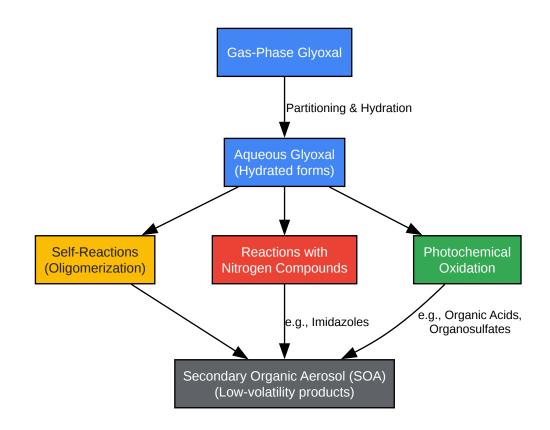
Chemical Transformations and Sinks of Glyoxal in the Atmosphere

Once in the atmosphere, **glyoxal** has a relatively short lifetime, typically around 2-3 hours, due to its high reactivity. Its primary removal pathways are photolysis (dissociation by sunlight) and reaction with the hydroxyl radical (OH), the atmosphere's primary daytime oxidant.

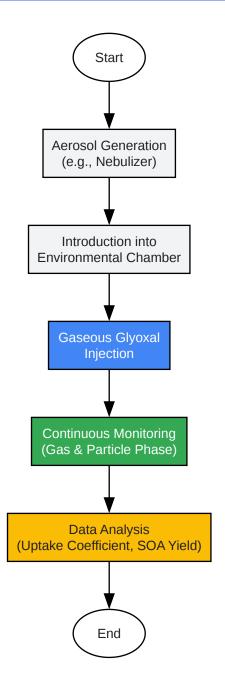
The atmospheric lifecycle of **glyoxal** is a complex interplay of gas-phase and multiphase chemistry, as depicted in the diagram below.











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